

p38 Kinase inhibitor 8 chemical structure and properties

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Compound of Interest

Compound Name: p38 Kinase inhibitor 8

Cat. No.: B15570905

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An In-Depth Technical Guide to p38 Kinase Inhibitor 8

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **p38 Kinase Inhibitor 8**. It is intended for researchers, scientists, and drug development professionals working in the fields of inflammation, immunology, and oncology. This document details the inhibitor's mechanism of action, summarizes its physicochemical and biological properties in structured tables, provides detailed experimental protocols for its evaluation, and visualizes key signaling pathways and experimental workflows.

Introduction to p38 MAPK and its Inhibition

The p38 mitogen-activated protein kinases (MAPKs) are a family of serine/threonine kinases that are crucial mediators of cellular responses to inflammatory cytokines and environmental stresses.^{[1][2][3]} There are four main isoforms of p38 MAPK: α (alpha), β (beta), γ (gamma), and δ (delta).^{[1][4][5]} The p38 α isoform is the most extensively studied and plays a pivotal role in the production of pro-inflammatory cytokines such as tumor necrosis factor-alpha (TNF- α) and interleukin-1 beta (IL-1 β).^[1] Consequently, the inhibition of p38 MAPK, particularly the alpha isoform, has been a major focus for the development of therapeutic agents for inflammatory diseases.^[1]

p38 Kinase Inhibitor 8 is a potent and selective inhibitor of p38 MAP kinase.^[6] This guide will delve into the specific characteristics of this inhibitor.

Chemical Structure and Physicochemical Properties

p38 Kinase Inhibitor 8 is a cell-permeable aminobenzophenone compound.[6] Its chemical structure and key identifying properties are summarized below.

Property	Value
Chemical Name	(4-((2-Amino-4-bromophenyl)amino)-2-chlorophenyl)-(2-methylphenyl)methanone[6]
Synonyms	p38 MAP Kinase Inhibitor VIII[6]
CAS Number	321351-00-2[6]
Molecular Formula	C ₂₀ H ₁₆ BrClN ₂ O[6]
Molecular Weight	415.71 g/mol [6]
Appearance	Yellow solid[6]
Purity	≥97% (HPLC)[6]
SMILES String	<chem>Brc1cc(c(cc1)Nc2cc(c(cc2)C(=O)c3c(cccc3)C)Cl)N</chem> [6]
InChI Key	HDCLCHNAEZNGNV-UHFFFAOYSA-N[6]

Biological Properties and Activity

p38 Kinase Inhibitor 8 acts as a potent, ATP-binding pocket-targeting inhibitor of p38 α and p38 β ₂. [6] It has been shown to have little activity against a panel of 57 other kinases, including p38 γ , p38 δ , Erk1/2, and JNK1.[6] This selectivity makes it a valuable tool for studying the specific roles of p38 α and p38 β in cellular processes. The known biological activities are summarized in the tables below.

In Vitro Kinase Inhibitory Activity

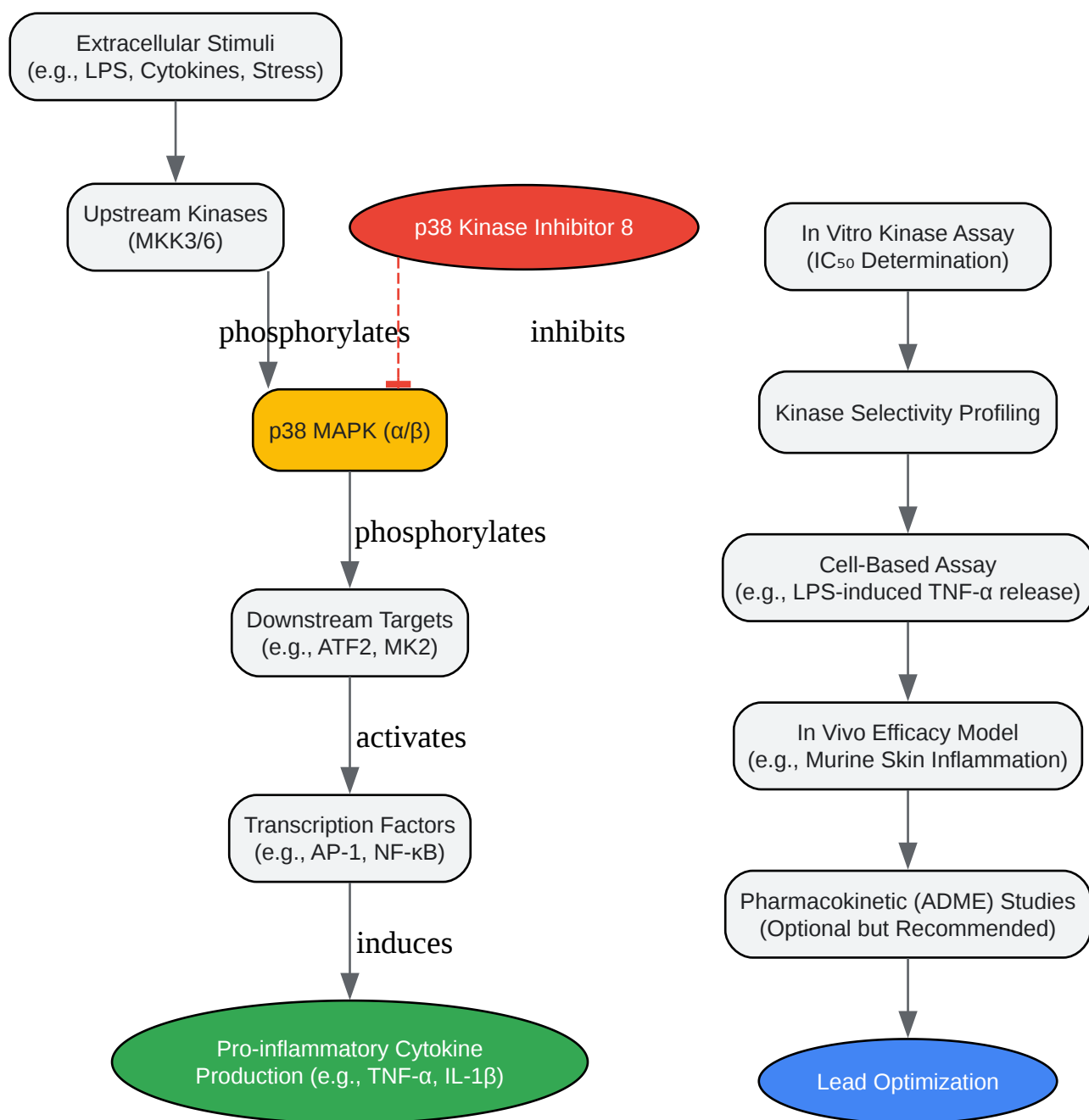
Target	IC ₅₀	% Inhibition (at 1 μ M)
p38 α	40 nM[6]	82%[6]
p38 β_2	Not Reported	93%[6]
p38 γ	Little to no activity reported[6]	Not Reported
p38 δ	Little to no activity reported[6]	Not Reported

Cellular Activity

p38 Kinase Inhibitor 8 has been shown to inhibit the lipopolysaccharide (LPS)-induced production of cytokines in human peripheral blood mononuclear cells (PBMCs) in vitro and has demonstrated efficacy in murine models of skin inflammation.[6]

Signaling Pathway

The p38 MAPK signaling pathway is a key cascade in the cellular response to stress and inflammation. The pathway is initiated by various extracellular stimuli, leading to the activation of upstream kinases that in turn phosphorylate and activate p38 MAPK. Activated p38 then phosphorylates downstream transcription factors and other proteins, leading to the production of inflammatory cytokines. **p38 Kinase Inhibitor 8** blocks this pathway by directly inhibiting the activity of p38 α and p38 β .



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- 6. p38 MAP Kinase Inhibitor VIII The p38 MAP Kinase Inhibitor VIII, also referenced under CAS 321351-00-2, controls the biological activity of p38 MAP Kinase. This small molecule/inhibitor is primarily used for Phosphorylation & Dephosphorylation applications. | 321351-00-2 [sigmaaldrich.com]
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